

Agathisflavone Solubility and Stock Preparation

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Compound Focus: Agathisflavone

CAS No.: 28441-98-7

Cat. No.: S517515

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The table below summarizes quantitative data for preparing **agathisflavone** stock solutions in DMSO.

Parameter	Value	Context / Notes	Source
Solubility in DMSO	100 mg/mL	Equals 185.71 mM . Solution may require ultrasonication.	[1]
Common Stock Concentration	100 mM	Prepared from pure compound and stored at -4°C, protected from light.	[2]
Molecular Weight	538.46 g/mol	Chemical formula: C ₃₀ H ₁₈ O ₁₀	[1]

Experimentally-Tested Working Concentrations

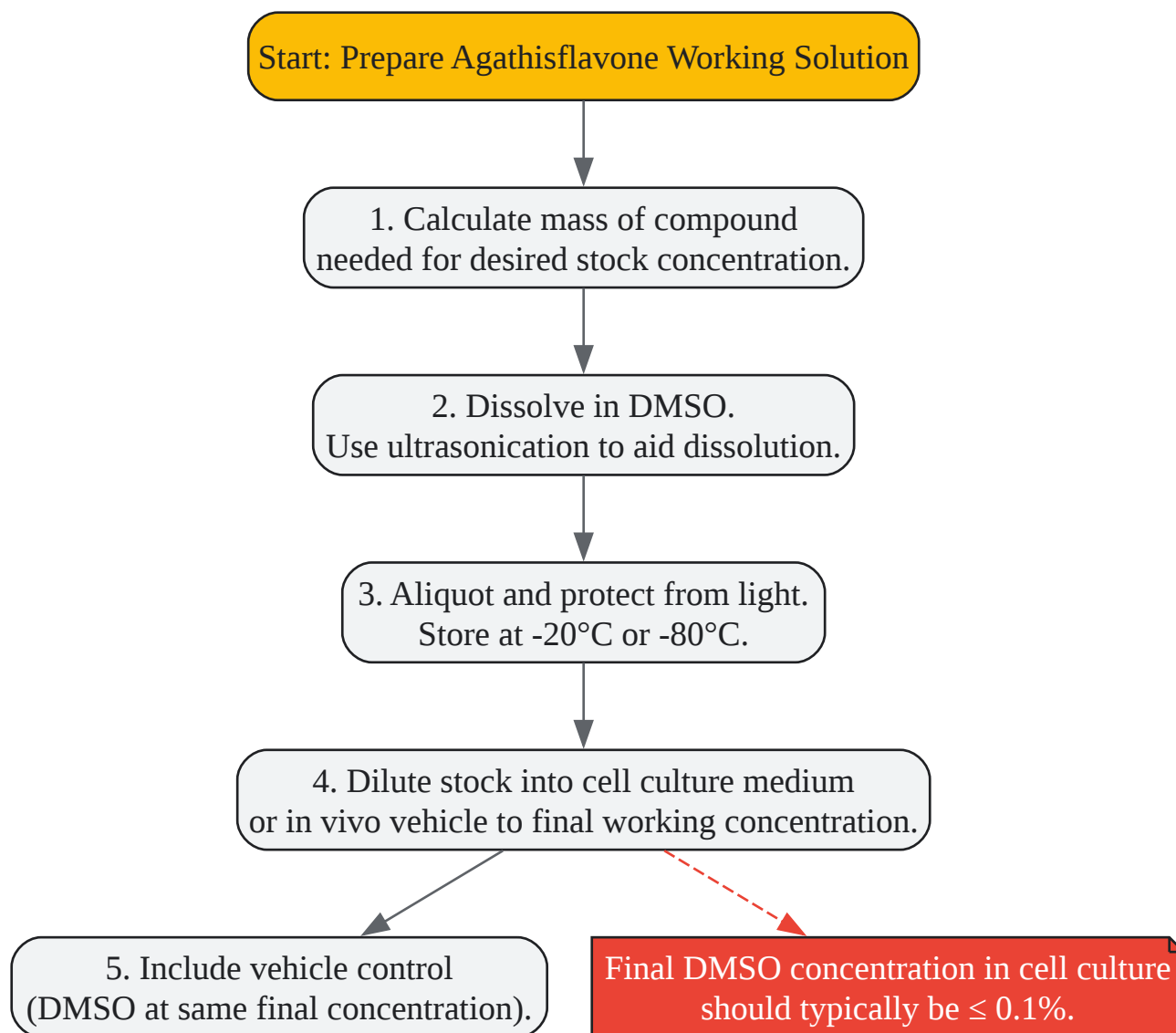
For your experimental design, here are effective concentrations of **agathisflavone** reported in recent studies across different models.

Application / Model	Effective Concentration	Key Findings / Effects	Source
Glioblastoma (in vitro)	1 – 30 µM	Dose-dependent reduction in cell viability; 5 µM reduced cell migration and	[3] [4]

Application / Model	Effective Concentration	Key Findings / Effects	Source
		modulated miRNA expression.	
Neuroinflammation (in vitro)	1 μ M	Modulated microglial activation, reduced expression of inflammatory miR-146a and miR-155.	[5]
Spinal Cord Injury (in vivo rat)	10 mg/kg	Administered intraperitoneally daily for 7 days; improved tissue repair and modulated inflammation.	[2]
Pre-treatment of Stem Cells (in vitro)	1 μ M	Added to culture medium every 2 days for 21 days to enhance pro-regenerative properties.	[2]

Experimental Protocol: Preparing and Using Agathisflavone

This workflow outlines the key steps for preparing **agathisflavone** working solutions from stock.



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Frequently Asked Questions

- **What is the maximum recommended final concentration of DMSO in cell culture?** For cell culture experiments, the final DMSO concentration should typically be $\leq 0.1\%$ to avoid cytotoxicity. You must calculate the volume of your stock solution needed to achieve your desired **agathisflavone** working concentration while staying under this DMSO threshold [3] [4].
- **How should I store agathisflavone stock solutions?** Stock solutions should be **aliquoted, protected from light, and stored under nitrogen** at low temperatures. One protocol specifies storage at -4°C

for short-term use, while another recommends **-80°C for 6 months or -20°C for 1 month** [1] [2].

- **The compound precipitates when I add the stock to the aqueous medium. What should I do?** First, ensure your stock solution is completely clear after thawing and mixing. You can try a **step-wise dilution**, first diluting the stock in a small volume of a compatible solvent like PEG300 before adding it to the full volume of aqueous buffer or medium [1].
- **How do I select the right working concentration for my experiment?** Start with concentrations reported in studies with a similar biological model. It is crucial to **perform a dose-response curve** for your specific cell line or model, ideally between **1 µM and 30 µM**, to identify the optimal efficacy and minimize toxicity [3] [4] [5].

Troubleshooting Guide

| **Problem** | **Possible Cause** | **Solution** | | :--- | :--- | :--- | | **Unexpected toxicity in cell cultures** | Final DMSO concentration is too high. | Re-calculate and dilute stock to ensure DMSO is $\leq 0.1\%$. Include a vehicle control with the same DMSO concentration. | [3] [4] | | **Low solubility or precipitation** | Rapid transition from DMSO to aqueous buffer. | Use a co-solvent system for dilution (e.g., add DMSO stock to 40% PEG300 first). Ensure solutions are at room temperature during preparation. | [1] | | **Inconsistent results between experiments** | Compound degradation due to improper storage or repeated freeze-thaw cycles. | Store stock solutions in small, single-use aliquots under nitrogen, protected from light at **-80°C**. Avoid repeated freezing and thawing. | [1] |

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